

# An In-depth Technical Guide to Alhydrogel®: Composition, Properties, and Mechanism of Action

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## Compound of Interest

Compound Name: Alhydrogel

Cat. No.: B082128

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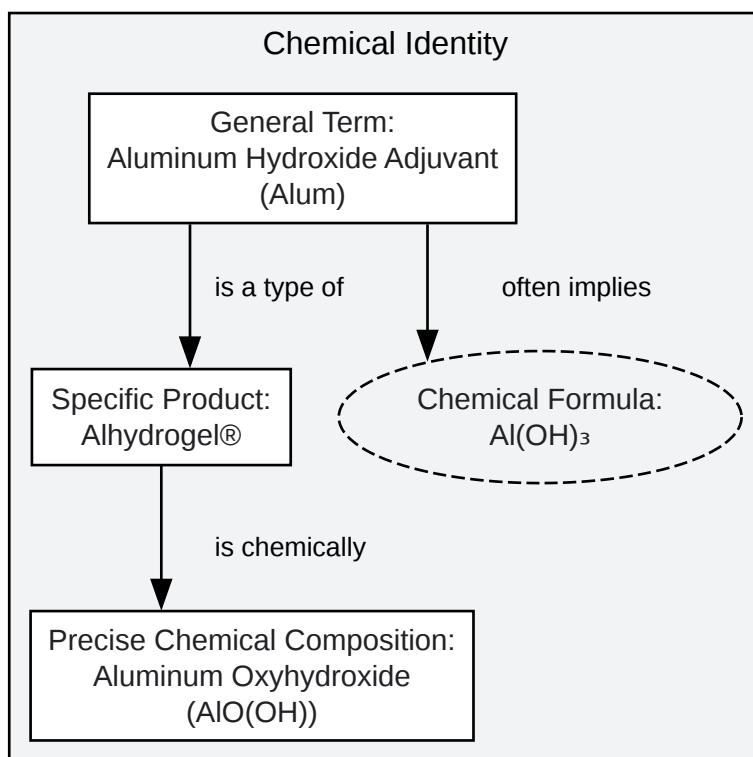
This technical guide provides a comprehensive overview of **Alhydrogel®**, a widely used adjuvant in human and veterinary vaccines. We will delve into its precise chemical nature, physicochemical properties, manufacturing principles, and its immunological mechanism of action. This document is intended to serve as a detailed resource for professionals in the field of vaccine development and immunology.

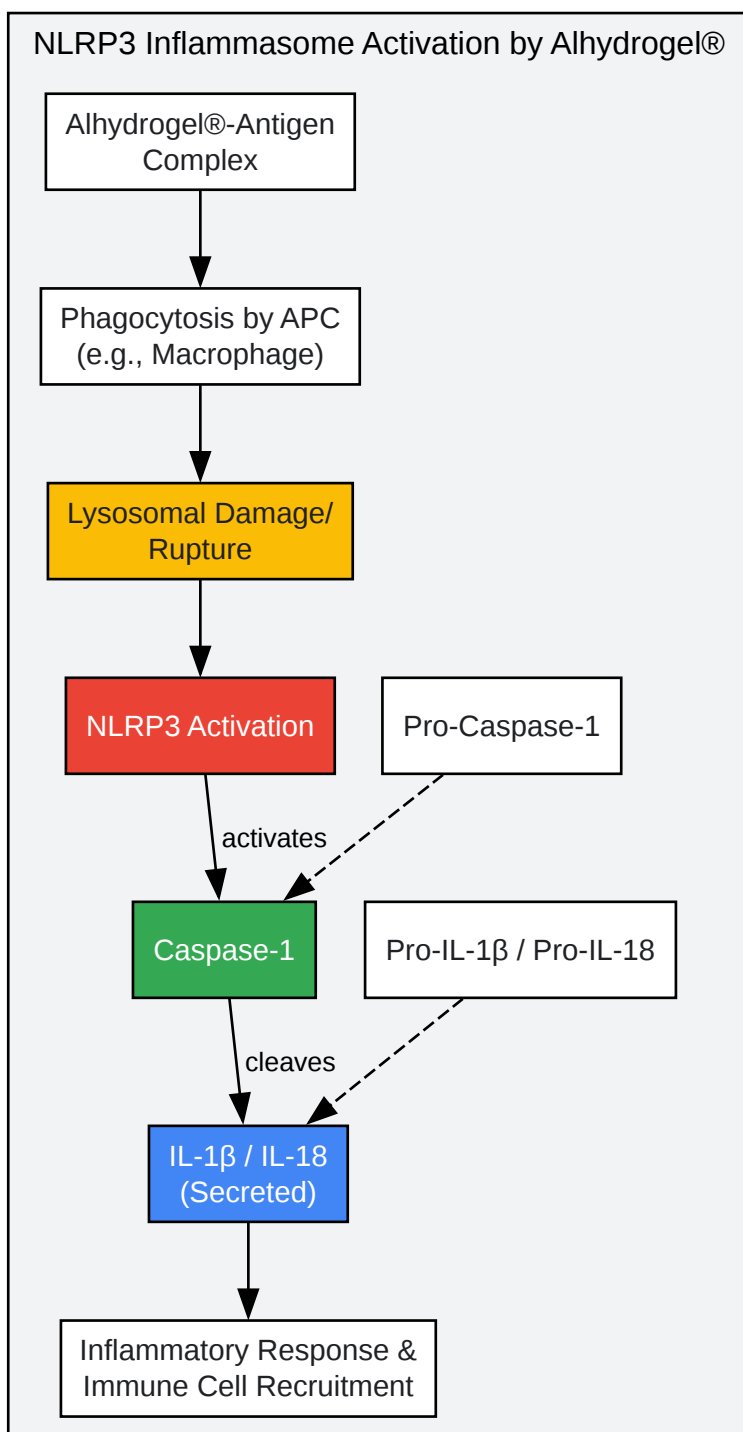
## Core Identity: Is Alhydrogel® Aluminum Hydroxide?

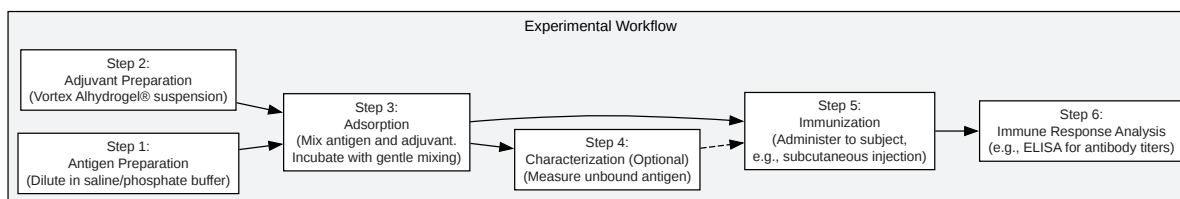
**Alhydrogel®** is a specific, commercially available brand of aluminum-based adjuvant.<sup>[1][2][3]</sup> While it is commonly referred to as aluminum hydroxide gel, its chemical structure is more accurately identified as aluminum oxyhydroxide ( $\text{AlO}(\text{OH})$ ).<sup>[2][4][5]</sup> It consists of a suspension of hydrated, crystalline nano- or micron-sized particles of boehmite-like crystals in loose aggregates.<sup>[4]</sup> The term "alum," though often used colloquially to refer to aluminum-based adjuvants like **Alhydrogel®**, is a general term and does not precisely reflect its chemical composition.<sup>[1][6][7][8]</sup>

The distinction between aluminum hydroxide [ $\text{Al}(\text{OH})_3$ ] and aluminum oxyhydroxide [ $\text{AlO}(\text{OH})$ ] is critical from a chemical standpoint, though in the context of vaccine adjuvants, the term "aluminum hydroxide" is frequently used to describe products like **Alhydrogel®**.<sup>[5]</sup>

**Alhydrogel®** is recognized as an international standard preparation for aluminum hydroxide gels.[\[3\]](#)[\[6\]](#)[\[7\]](#)







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## References

- 1. [invivogen.com](https://www.invivogen.com) [[invivogen.com](https://www.invivogen.com)]
- 2. [crodapharma.com](https://www.crodapharma.com) [[crodapharma.com](https://www.crodapharma.com)]
- 3. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 4. [cphi-online.com](https://www.cphi-online.com) [[cphi-online.com](https://www.cphi-online.com)]
- 5. Advances in aluminum hydroxide-based adjuvant research and its mechanism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. [creative-diagnostics.com](https://www.creative-diagnostics.com) [[creative-diagnostics.com](https://www.creative-diagnostics.com)]
- 7. [noninbio.com](https://www.noninbio.com) [[noninbio.com](https://www.noninbio.com)]
- 8. Invivogen ALUMINUM HYDROXIDE GEL 250ML, Quantity: Each of 1 | Fisher Scientific [[fishersci.com](https://www.fishersci.com)]
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